

Personal protective equipment for handling 2-(2-Hydroxy-1-naphthyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Hydroxy-1-naphthyl)acetic acid

Cat. No.: B088920

[Get Quote](#)

Essential Safety and Handling Guide for 2-(2-Hydroxy-1-naphthyl)acetic acid

This guide provides comprehensive safety and logistical information for the handling of **2-(2-Hydroxy-1-naphthyl)acetic acid** (CAS No. 10441-45-9). As a trusted partner in your research, we are committed to providing value beyond the product itself by ensuring you have the critical information needed to maintain a safe laboratory environment. This document is intended for researchers, scientists, and drug development professionals.

A Note on Structural Analogs: Specific toxicological and comprehensive safety data for **2-(2-Hydroxy-1-naphthyl)acetic acid** are not widely available. Therefore, this guidance is built upon the established safety profiles of the structurally similar compounds, 1-Naphthaleneacetic acid (NAA) and naphthalene. The presence of a hydroxyl group on the naphthalene ring may influence the compound's reactivity and toxicological properties, warranting a cautious and conservative approach to handling.

Hazard Identification and Risk Assessment

Based on data from structurally related compounds, **2-(2-Hydroxy-1-naphthyl)acetic acid** should be handled as a hazardous substance. The primary risks are associated with its potential for irritation and harm upon ingestion or inhalation.

Summary of Potential Hazards:

Hazard Class	Description	Primary Route of Exposure
Acute Toxicity (Oral)	Harmful if swallowed.[1][2][3][4][5]	Ingestion
Skin Corrosion/Irritation	Causes skin irritation.[1][4][5][6]	Dermal Contact
Serious Eye Damage/Irritation	Causes serious eye damage.[1][2][4][5][6]	Eye Contact
Respiratory Irritation	May cause respiratory irritation.[1][4][5]	Inhalation
Aquatic Hazard	May be harmful to aquatic life with long-lasting effects.[1]	Environmental Release

Personal Protective Equipment (PPE): Your First Line of Defense

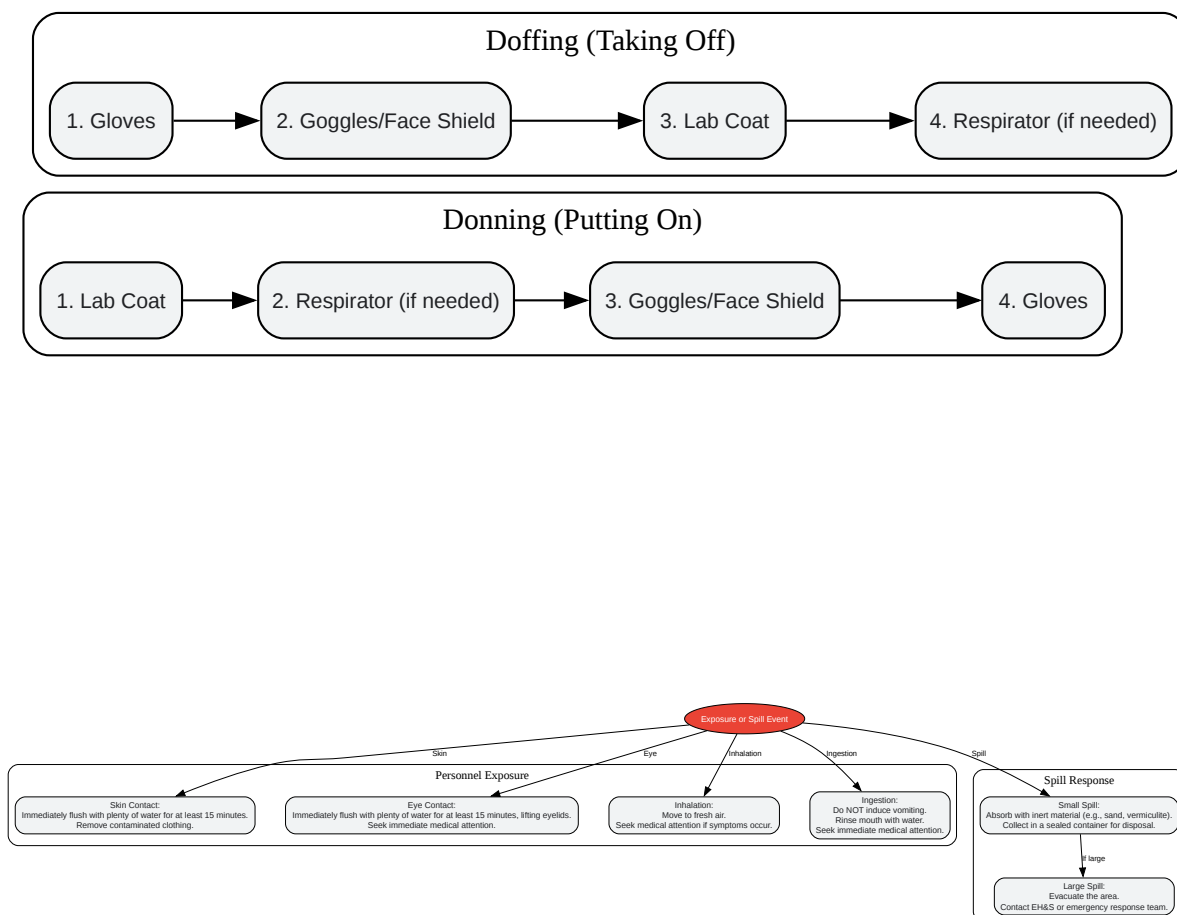
The selection and proper use of PPE are critical to minimizing exposure. The following PPE is mandatory when handling **2-(2-Hydroxy-1-naphthyl)acetic acid**.

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against dust particles and splashes.[4][5][7][8]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, are essential.[7][9] Gloves should be inspected before use and changed frequently, especially if contamination is suspected.[8][9] After handling, wash hands thoroughly.
- **Body Protection:** A lab coat or chemical-resistant apron must be worn to protect the skin.[7][9]
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[4][5][8] If a fume hood is not available

or if significant dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.[10]

PPE Donning and Doffing Workflow

Properly putting on and taking off PPE is as important as its selection to prevent cross-contamination.



[Click to download full resolution via product page](#)

Caption: Immediate actions for exposure or spill incidents.

References

- Standard Operating Procedures - iGEM. (n.d.).
- Naphthalene Balls for Moth Repellent, Pest Control, and Odor Removal – Applications & Safety. (n.d.). Chemiis.
- NIOSH Pocket Guide to Chemical Hazards - Naphthalene. (n.d.). Centers for Disease Control and Prevention.
- Naphthalene is a CARCINOGEN - Hazardous Substance Fact Sheet. (2012, March). New Jersey Department of Health.
- Naphthalene Safety Data Sheet. (n.d.). Santa Cruz Biotechnology.
- 1-Naphthaleneacetic acid Safety Data Sheet. (2025, July 21). Sigma-Aldrich.
- 1-Naphthylacetic acid Safety Data Sheet. (2025, December 19). Fisher Scientific.
- 2-Naphthylacetic acid Safety Data Sheet. (2009, September 22). Thermo Fisher Scientific.
- 1-Naphthylacetic acid Safety Data Sheet. (2009, September 22). Fisher Scientific.
- **2-(2-Hydroxy-1-naphthyl)acetic acid**. (n.d.). PubChem.
- 1-Naphthaleneacetic acid Safety Data Sheet. (n.d.). Sigma-Aldrich.
- 1-Naphthyl Acetic Acid Material Safety Data Sheet. (n.d.). CDH Fine Chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. bio.vu.nl [bio.vu.nl]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. assets.thermofisher.com [assets.thermofisher.com]
- 7. chemiis.com [chemiis.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. static.igem.org [static.igem.org]

- 10. CDC - NIOSH Pocket Guide to Chemical Hazards - Naphthalene [cdc.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-(2-Hydroxy-1-naphthyl)acetic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088920#personal-protective-equipment-for-handling-2-2-hydroxy-1-naphthyl-acetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com